

2-Amino-4-fluorobenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-4-fluorobenzoic acid

Cat. No.: B020687

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In-Depth Technical Guide: 2-Amino-4-fluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **2-Amino-4-fluorobenzoic acid**, a key intermediate in the synthesis of various pharmaceutical compounds and agrochemicals. Its structural features, including the amino group and the electron-withdrawing fluorine atom, make it a versatile building block for developing novel molecules.

Core Physicochemical Properties

2-Amino-4-fluorobenzoic acid, also known as 4-Fluoroanthranilic acid, is a substituted benzoic acid.^[1] The presence of its functional groups allows for a variety of chemical reactions, making it a valuable component in the synthesis of anti-inflammatory, antimicrobial, and antitumor agents.^[2]

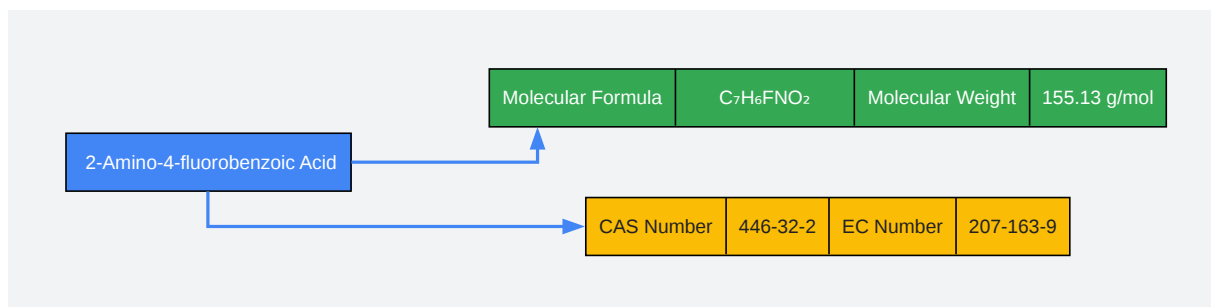
Quantitative Data Summary

The fundamental molecular properties of **2-Amino-4-fluorobenzoic acid** are summarized below. This data is critical for reaction stoichiometry, analytical characterization, and formulation development.

Property	Value	References
Molecular Formula	C ₇ H ₆ FNO ₂	[1][2][3][4]
Molecular Weight	155.13 g/mol	[1][2][4]
Exact Mass	155.126 g/mol	[3]
CAS Number	446-32-2	[3]
EC Number	207-163-9	[3]
Melting Point	192-196 °C	[4]

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental identifiers and properties.



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Core properties of **2-Amino-4-fluorobenzoic acid**.

This document serves as a concise reference for professionals engaged in chemical synthesis and drug discovery. No experimental protocols were cited in the source materials for this summary.

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